

A Comparative Guide to the Antioxidant Potential of Chalcone

Author: BenchChem Technical Support Team. Date: April 2026

Compound of Interest

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| Compound Name: | 4-[(1E)-3-(2-Furyl)-3-oxoprop-1-en-1-yl]benzoic acid |
| CAS No.: | 40664-96-8 |
| Cat. No.: | B2694530 |

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An In-Depth Analysis for Researchers and Drug Development Professionals

Chalcones, which are open-chain flavonoids, are gaining recognition for their wide-ranging pharmacological benefits, most notably their antioxidant properties. These derivatives are of significant interest to the scientific community for their potential to combat diseases linked to oxidative stress. The basic structure of chalcones is characterized by a three-carbon α,β -unsaturated carbonyl system, which allows for numerous isomeric forms with different antioxidant strengths. This guide explores the antioxidant capabilities of various chalcone isomers, supported by experimental data and standardized methodologies.

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- To cite this document: BenchChem. [A Comparative Guide to the Antioxidant Potential of Chalcone Isomers]. BenchChem, [2026]. [Online PDF]. Available from <https://www.benchchem.com/product/b2694530/docs#a-comparative-guide-to-the-antioxidant-potential-of-chalcone-isomers>

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